

Addressing solubility issues of 5-(Aminomethyl)piperidin-2-one in organic solvents

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Compound of Interest

Compound Name: **5-(Aminomethyl)piperidin-2-one**

Cat. No.: **B1337409**

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Technical Support Center: 5-(Aminomethyl)piperidin-2-one

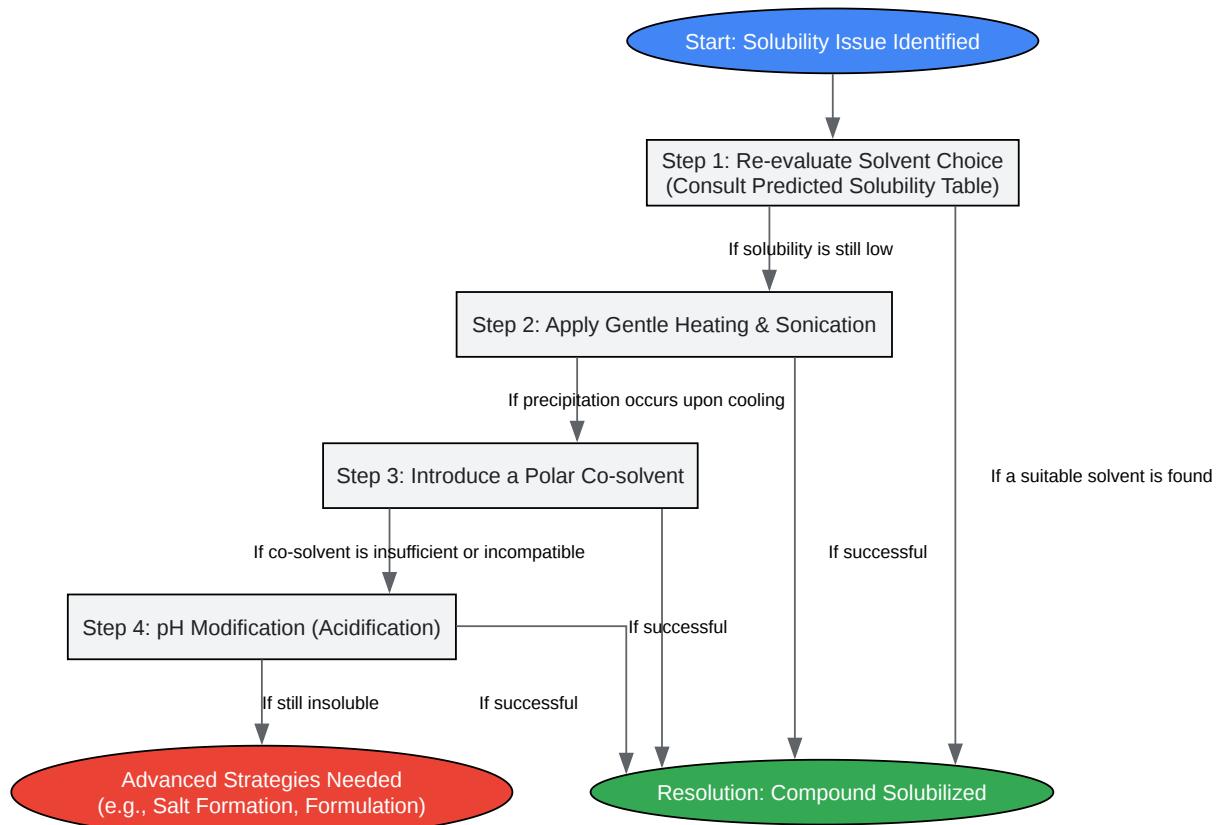
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering solubility challenges with **5-(Aminomethyl)piperidin-2-one** in organic solvents.

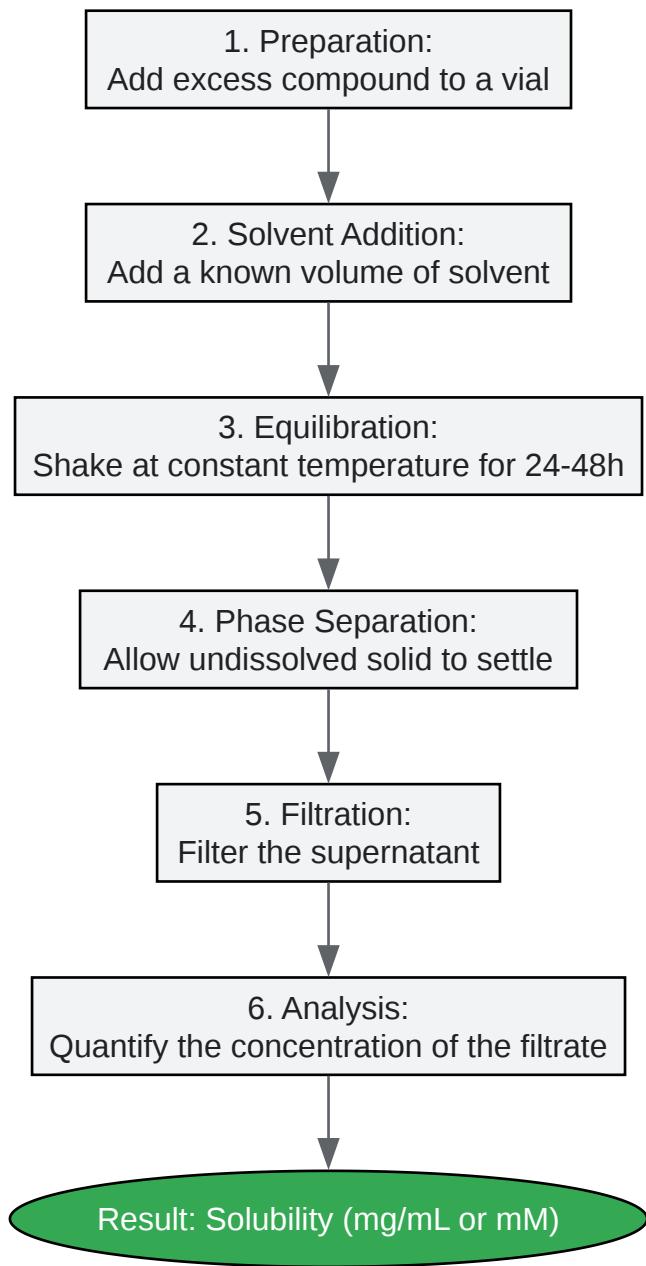
Troubleshooting Guide

Issue: **5-(Aminomethyl)piperidin-2-one** is poorly soluble in my desired organic solvent.

This is a common challenge attributable to the molecule's structure, which includes both a polar primary amine and a lactam ring, contributing to a high crystal lattice energy. The following step-by-step guide will help you address this issue.

Troubleshooting Workflow





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- To cite this document: BenchChem. [Addressing solubility issues of 5-(Aminomethyl)piperidin-2-one in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1337409#addressing-solubility-issues-of-5-aminomethyl-piperidin-2-one-in-organic-solvents>

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